

An In-depth Technical Guide to Permethrinic Acid Methyl Ester

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Compound of Interest

Compound Name: *Permethrinic acid methyl ester*

Cat. No.: *B108998*

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Introduction

Permethrinic acid methyl ester, systematically named methyl 3-(2,2-dichloroethenyl)-2,2-dimethylcyclopropane-1-carboxylate, is a chemical compound closely related to the synthetic pyrethroid insecticide, permethrin.^{[1][2]} As a key intermediate in the synthesis of various pyrethroid insecticides and a potential impurity in commercial permethrin products, the study of its chemical properties, synthesis, and biological activity is of significant interest to researchers in agrochemistry, toxicology, and drug development.^{[3][4]} This technical guide provides a comprehensive review of the current research on **permethrinic acid methyl ester**, including its chemical and physical properties, detailed synthesis protocols, biological activity, and relevant safety information.

Chemical and Physical Properties

Permethrinic acid methyl ester is a clear, colorless to light yellow liquid at room temperature.^{[3][5]} It is characterized by a cyclopropane ring substituted with a dichlorovinyl group and two methyl groups, with a methyl ester functional group.^[1] The presence of the dichlorovinyl group and the cyclopropane ring are key structural features that contribute to its biological activity.^[1]

Table 1: Chemical and Physical Properties of **Permethrinic Acid Methyl Ester**

Property	Value	Reference(s)
CAS Number	61898-95-1	[1]
Molecular Formula	C ₉ H ₁₂ Cl ₂ O ₂	[1]
Molecular Weight	223.10 g/mol	[1]
Appearance	Clear colorless to light yellow liquid	[3][5]
Boiling Point	234-235 °C	[3]
Density	1.304 g/cm ³	[3]
Refractive Index	1.492-1.5	[3]
Solubility	Soluble in organic solvents, insoluble in water.	[6]

Synthesis of Permethrinic Acid Methyl Ester

The synthesis of **permethrinic acid methyl ester** can be achieved through several routes, primarily involving the esterification of permethrinic acid or the formation of the cyclopropane ring with the desired stereochemistry.

Experimental Protocol 1: Esterification of Permethrinic Acid

This is a straightforward and common method for the synthesis of **permethrinic acid methyl ester**.

Materials:

- 3-(2,2-dichlorovinyl)-2,2-dimethylcyclopropanecarboxylic acid (Permethrinic Acid)
- Thionyl chloride (SOCl₂)
- Anhydrous methanol (CH₃OH)

- Anhydrous dichloromethane (DCM)
- Sodium bicarbonate (NaHCO_3) solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Separatory funnel
- Rotary evaporator

Procedure:

- **Acid Chloride Formation:** In a round-bottom flask, dissolve permethrinic acid in an excess of thionyl chloride. Gently reflux the mixture for 2 hours to ensure complete conversion to the acid chloride. The progress of the reaction can be monitored by the cessation of HCl gas evolution.
- **Removal of Excess Thionyl Chloride:** After the reaction is complete, carefully distill off the excess thionyl chloride under reduced pressure.
- **Esterification:** Dissolve the resulting crude permethrinic acid chloride in anhydrous dichloromethane. Cool the solution to 0°C in an ice bath. Slowly add anhydrous methanol to the solution with constant stirring. Allow the reaction to proceed at 0°C for 1 hour and then let it warm to room temperature, stirring for an additional 4 hours.
- **Work-up:** Quench the reaction by slowly adding a saturated solution of sodium bicarbonate to neutralize any remaining acid. Transfer the mixture to a separatory funnel and wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.

- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate using a rotary evaporator to obtain the crude **permethrinic acid methyl ester**.
- **Purification:** The crude product can be further purified by vacuum distillation or column chromatography on silica gel to yield the pure ester.

Experimental Protocol 2: Cyclopropanation and Esterification

This method involves the formation of the cyclopropane ring as a key step.

Materials:

- Ethyl 3,3-dimethyl-4,6,6-trichloro-5-hexenoate
- Metallic sodium
- Anhydrous methanol

Procedure:

- **Preparation of Sodium Methoxide:** In a flask equipped with a condenser and a stirrer, carefully dissolve metallic sodium in anhydrous methanol to prepare a solution of sodium methoxide.^[7]
- **Cyclization Reaction:** Add ethyl 3,3-dimethyl-4,6,6-trichloro-5-hexenoate to the sodium methoxide solution.^[7] The reaction mixture is then heated under reflux. The sodium methoxide acts as a base to facilitate the intramolecular cyclization, forming the cyclopropane ring and eliminating HCl.
- **Transesterification:** The reaction conditions with methanol as the solvent also promote the transesterification of the ethyl ester to the methyl ester.
- **Work-up and Purification:** After the reaction is complete, the mixture is cooled, and the solvent is removed under reduced pressure. The residue is then taken up in a suitable organic solvent and washed with water to remove any inorganic salts. The organic layer is

dried and concentrated. The crude product is purified by vacuum distillation to obtain **permethrinic acid methyl ester**.

Spectroscopic Data

Detailed spectroscopic data is essential for the characterization of **permethrinic acid methyl ester**. While a comprehensive public database of its spectra is not readily available, the expected spectral features can be predicted based on its structure. For a definitive analysis, it is recommended to acquire spectra on a purified sample. For reference, spectral data for the closely related precursor, 3-(2,2-Dichlorovinyl)-2,2-dimethylcyclopropanecarbonyl chloride, is available and can provide some comparative insights.[8]

Expected ^1H NMR Spectral Data:

- Methyl Protons ($\text{C}(\text{CH}_3)_2$): Two singlets in the range of δ 1.0-1.5 ppm.
- Cyclopropane Protons: Complex multiplets in the range of δ 1.5-2.5 ppm. The cis and trans isomers will exhibit different coupling constants.
- Vinyl Proton ($-\text{CH}=\text{CCl}_2$): A doublet in the range of δ 5.5-6.5 ppm, with coupling to the adjacent cyclopropyl proton.
- Methyl Ester Protons ($-\text{OCH}_3$): A sharp singlet around δ 3.7 ppm.

Expected ^{13}C NMR Spectral Data:

- Methyl Carbons ($\text{C}(\text{CH}_3)_2$): Signals in the range of δ 15-30 ppm.
- Cyclopropane Carbons: Signals in the range of δ 30-45 ppm.
- Vinyl Carbons ($-\text{CH}=\text{CCl}_2$): Signals in the range of δ 120-135 ppm.
- Methyl Ester Carbon ($-\text{OCH}_3$): A signal around δ 52 ppm.
- Carbonyl Carbon ($\text{C}=\text{O}$): A signal in the range of δ 170-175 ppm.

Expected FT-IR Spectral Data:

- C-H stretching (alkane): 2850-3000 cm^{-1}
- C=O stretching (ester): A strong absorption band around 1735-1750 cm^{-1}
- C=C stretching (alkene): Around 1620-1640 cm^{-1}
- C-O stretching (ester): 1100-1300 cm^{-1}
- C-Cl stretching: 600-800 cm^{-1}

Biological Activity and Toxicology

Permethrinic acid methyl ester is primarily recognized as a derivative and potential impurity of the insecticide permethrin.[2] Its biological activity is expected to be similar to that of other pyrethroids, which act as neurotoxins in insects.[1]

The proposed mechanism of action involves the disruption of the nervous system, leading to paralysis and death of the insect.[1] One suggested target is the inhibition of acetylcholinesterase, an enzyme crucial for the breakdown of the neurotransmitter acetylcholine.[9] Inhibition of this enzyme leads to an accumulation of acetylcholine, resulting in the overstimulation of nerve cells.

Table 2: Toxicological Data for **Permethrinic Acid Methyl Ester**

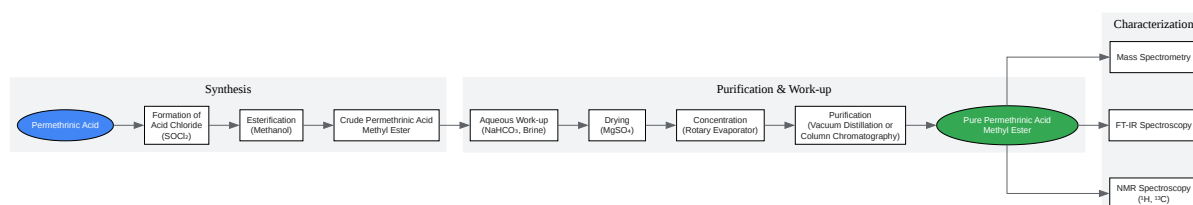
Test	Result	Reference(s)
Acute Oral Toxicity	Harmful if swallowed (Category 4)	[10]
Skin Corrosion/Irritation	Causes skin irritation (Category 2)	[10]
Serious Eye Damage/Irritation	Causes serious eye irritation (Category 2A)	[10]
Specific target organ toxicity (single exposure)	May cause respiratory irritation (Category 3)	[10]

Note: Specific LD50 or IC50 values for **permethrinic acid methyl ester** are not readily available in the public domain. The toxicological data presented is based on hazard classifications.

The toxicity to mammals is generally considered to be low.[1] However, it is important to note that it can be toxic to aquatic organisms and beneficial insects, necessitating careful handling and application to minimize environmental impact.[1]

Logical Workflow for Synthesis and Characterization

The synthesis and characterization of **permethrinic acid methyl ester** follow a logical experimental workflow. This can be visualized to provide a clear overview of the process.

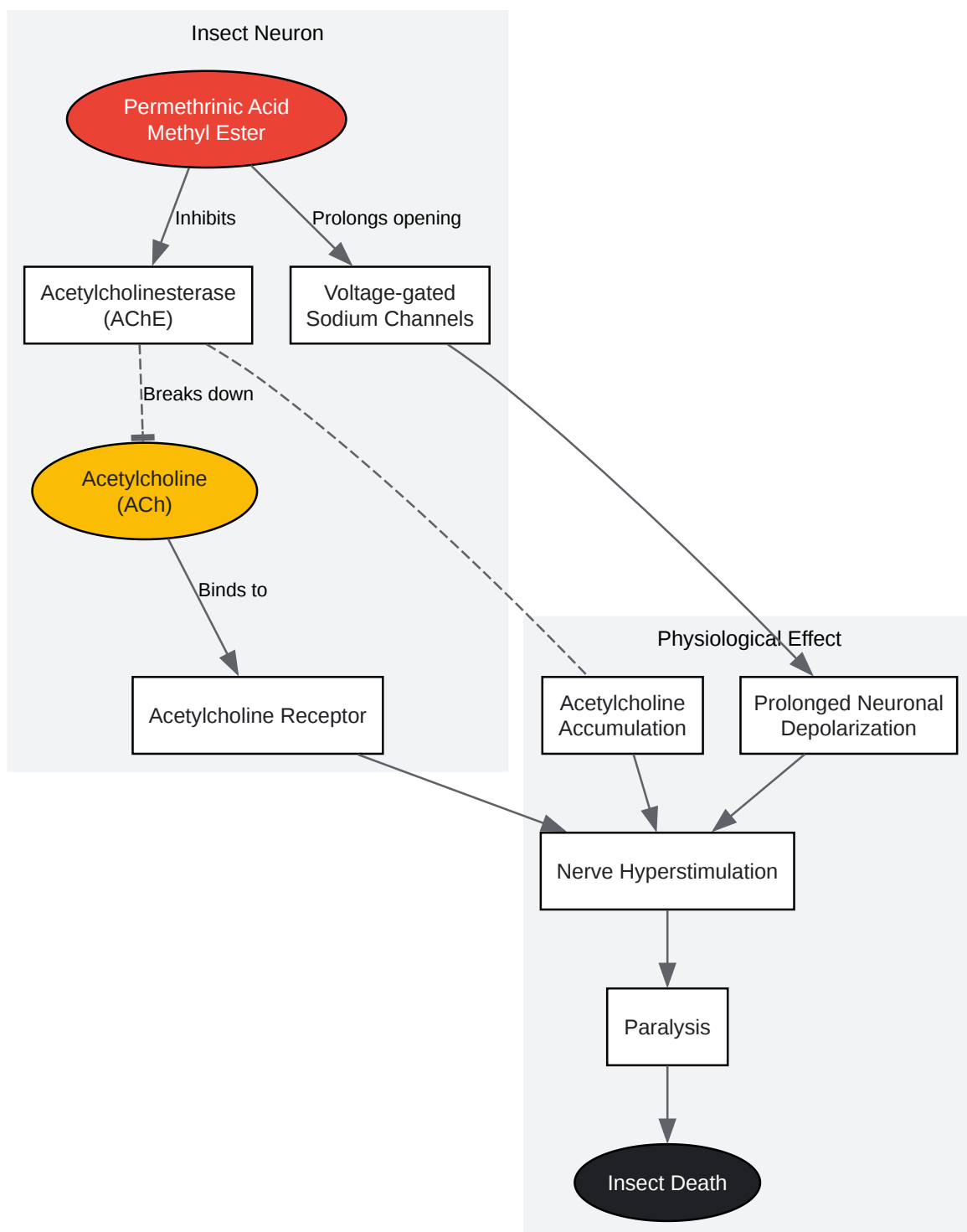


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Fig. 1: Experimental workflow for the synthesis and characterization of **permethrinic acid methyl ester**.

Insecticidal Mechanism of Action

While a detailed signaling pathway for **permethrinic acid methyl ester** is not extensively documented, its action as a pyrethroid analogue suggests a primary effect on the insect nervous system. The following diagram illustrates a simplified, putative mechanism of action.



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Fig. 2: Putative mechanism of insecticidal action of **permethrinic acid methyl ester**.

Conclusion

Permethrinic acid methyl ester is a compound of interest due to its close relationship with widely used pyrethroid insecticides. This guide has summarized the available information on its synthesis, chemical and physical properties, and biological activity. While several synthetic routes have been established, a need for more detailed, publicly available spectroscopic and quantitative toxicological data remains. Further research into these areas would be beneficial for a more complete understanding of this molecule and its potential applications and impacts.

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